

2-Chloroethylamine as a Precursor in Organic Synthesis: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloroethylamine

Cat. No.: B1212225

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This guide provides a comprehensive overview of **2-chloroethylamine**, primarily in its more stable hydrochloride salt form, as a pivotal precursor in modern organic synthesis. We will explore its fundamental reactivity, synthetic applications, and detailed experimental protocols, with a focus on its role in the development of pharmaceuticals and other complex molecules.

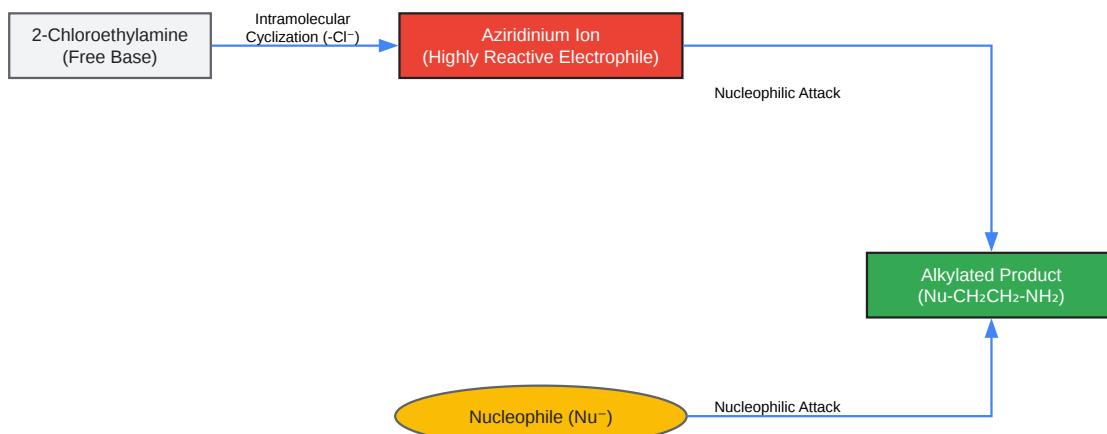
Introduction: The Bifunctional Synthon

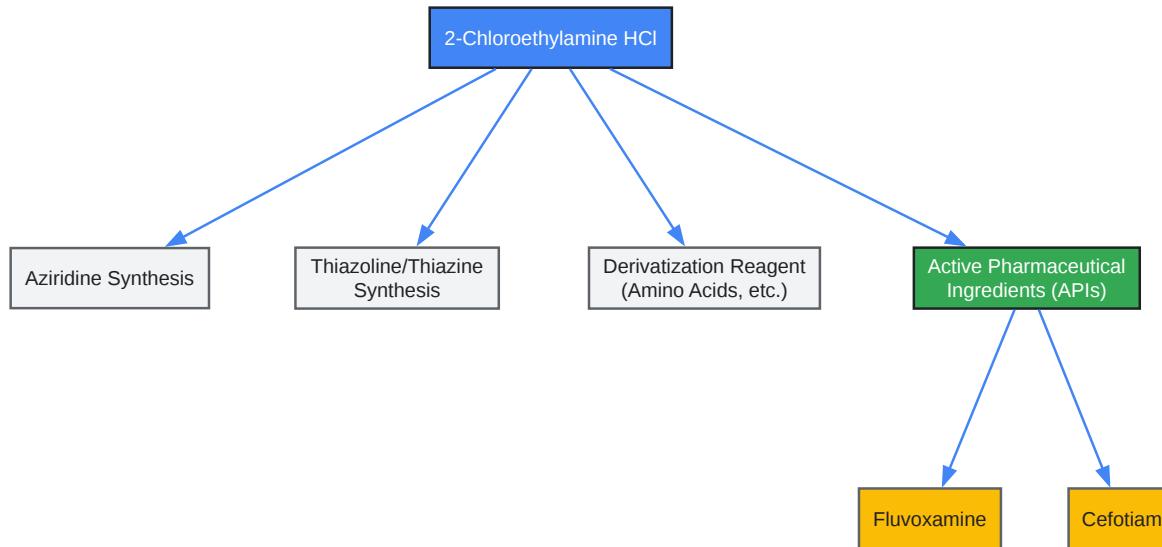
2-Chloroethylamine hydrochloride (CAS No: 870-24-6) is an organic salt extensively used as a versatile intermediate and a fundamental two-carbon synthon in organic chemistry.^{[1][2]} Its utility is derived from the presence of two reactive centers within its structure: a nucleophilic amino group and an electrophilic carbon atom bonded to a chlorine atom.^[1] This bifunctional nature makes it a cornerstone for synthesizing a wide array of complex molecules, including active pharmaceutical ingredients (APIs), dyes, and agrochemicals.^{[1][3]}

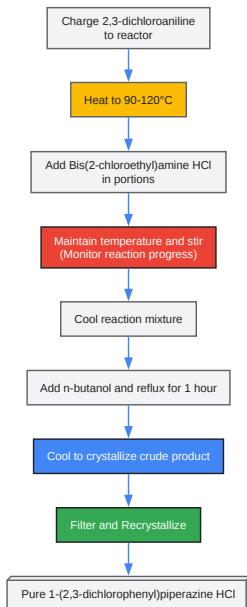
Core Reactivity: The Aziridinium Ion Intermediate

The chemistry of **2-chloroethylamine** is dominated by its capacity for intramolecular cyclization. The lone pair of electrons on the nitrogen atom displaces the chloride leaving group in an intramolecular nucleophilic substitution.^[1] This process forms a highly strained and reactive three-membered ring intermediate known as the aziridinium ion.^[1] This transient aziridinium cation is a potent electrophile and the true reactive species in most of the alkylation reactions involving **2-chloroethylamine**.^[1] It is readily attacked by a wide range of

nucleophiles, opening the ring and forming a new carbon-nucleophile bond. This unique reactivity profile is central to its function as a versatile building block.[1]







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